

# evaluating the biodegradability of Cellaburate composites

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A Comparative Guide to the Biodegradability of **Cellaburate** Composites for Researchers and Drug Development Professionals

### **Comparative Biodegradability Data**

The following tables summarize the quantitative data on the biodegradation of **Cellaburate** composites and alternative materials. The data has been compiled from various studies, and it is important to note that direct comparisons can be challenging due to variations in experimental conditions.

## Table 1: Percentage of Weight Loss of Bioplastic Composites in Soil and Compost Environments



Material	Composite Composition	Environment	Duration (days)	Weight Loss (%)
Cellaburate (CAB) Hybrid	CAB with silica	Seawater	175	1.9 - 11.6[1]
Polylactic Acid (PLA)	Neat PLA film	Soil	90	3.33[2]
PLA with 5 wt% rice straw	Soil	90	8.30[2]	
PLA-based films (wet conditions)	Clay Soil	365	86.4 ± 2.8[3]	
PLA-based films (wet conditions)	Loam Soil	365	89.4 ± 1.8[3]	
Polyhydroxyalka noates (PHA)	PHBV film	Soil	180	34[4]
PHA/DDGS (90/10) composite	Soil	168	41[5]	
Neat PHA	Soil	168	10[5]	
Starch-Based Composite	Manila hemp fiber reinforced	Natural Soil	240	~45[6]
Manila hemp fiber reinforced	Compost Soil	30	~30[6]	
Tapioca starch- based bioplastic	Soil	28	57.84[7]	

**Table 2: CO2 Evolution from Bioplastic Composites** 



Material	Test Condition	Duration (days)	CO2 Evolution (% of theoretical)
Cellulose Acetate (DS=2.57)	Composting	18	~100[8]
Polylactic Acid (PLA)	Composting (58 °C)	58	81 ± 10[4]
Polyhydroxyalkanoate s (PHA)	Composting	660	~70[9]
Starch-Based Plastic	Composting	Not Specified	Not Specified

### **Experimental Protocols**

The following are detailed methodologies for key experiments commonly used to evaluate the biodegradability of polymers.

### **Aerobic Biodegradation in Soil (ASTM D5988-18)**

This standard test method is designed to determine the aerobic biodegradation of plastic materials in soil by measuring the amount of carbon dioxide evolved over time.[10][11][12]

- Sample Preparation: The test material is typically used in the form of films, powder, or fragments. The carbon content of the material must be known to calculate the theoretical CO2 evolution.
- Test Setup: A known amount of the sample is mixed with a standardized soil. The mixture is
  placed in a sealed vessel, and the conditions are controlled for temperature (typically 2028°C) and moisture.[12][13]
- Measurement: The CO2 produced by the microbial degradation of the plastic is trapped in an alkaline solution (e.g., Ba(OH)2 or NaOH) and quantified by titration or by using a CO2 analyzer.[10] The amount of CO2 evolved is compared to the theoretical amount to determine the percentage of biodegradation.
- Duration: The test is typically run for a period of up to 6 months, or until the rate of CO2 evolution plateaus.[13]



 Reference Material: A known biodegradable material, such as cellulose, is run in parallel to validate the activity of the soil microorganisms. The test is considered valid if the reference material achieves at least 70% biodegradation.[10][11]

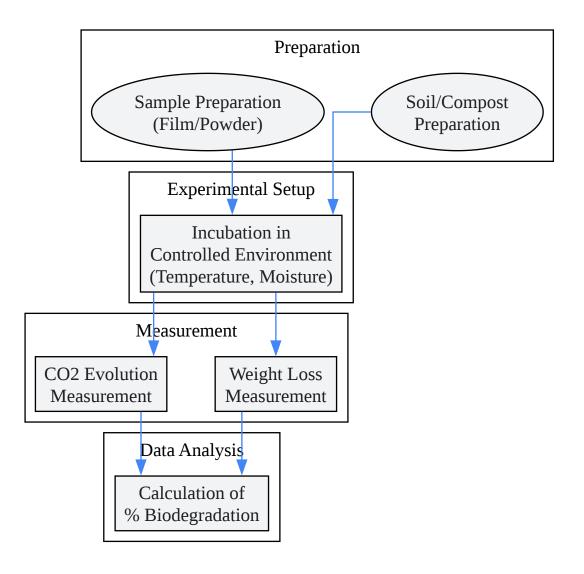
## Ultimate Aerobic Biodegradability in Soil (ISO 17556:2019)

This international standard specifies a method for determining the ultimate aerobic biodegradability of plastic materials in soil by measuring either the oxygen demand in a respirometer or the amount of carbon dioxide evolved.[8][14][15]

- Sample Preparation: Similar to ASTM D5988, the test material is prepared in a form that allows for mixing with soil.
- Test Setup: The plastic material is the sole source of carbon and is mixed with soil. The humidity of the soil is controlled to ensure optimal conditions for biodegradation. The test is conducted in sealed flasks.[14][16]
- Measurement:
  - Oxygen Demand: The amount of oxygen consumed by the microorganisms is measured over time using a respirometer.
  - CO2 Evolution: The evolved CO2 is captured and quantified.[14][15]
- Duration: The test typically lasts for six months but can be extended up to two years or until a
  plateau in biodegradation is reached.[14]
- Reference Material: A well-defined biodegradable polymer like microcrystalline cellulose or poly-β-hydroxybutyrate is used as a positive control.[16]

# Visualizing Biodegradation Processes Diagram 1: Experimental Workflow for Biodegradability Testing



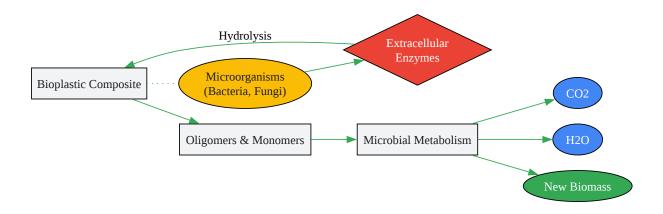


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Caption: A typical workflow for evaluating the biodegradability of a polymer composite.

## Diagram 2: Simplified Microbial Degradation Pathway of a Bioplastic





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Caption: A simplified representation of the microbial degradation of a bioplastic.

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